

Application Note: Zincon Method for Spectrophotometric Determination of Zinc in Plant Tissues

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Zincon
CAS No.: 59600-76-9
Cat. No.: B12332229

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction and Principle

Zinc is an essential micronutrient for plant growth and development, playing a crucial role in various enzymatic activities and metabolic pathways.^[1] Accurate quantification of zinc in plant tissues is vital for research in plant physiology, agriculture, and environmental science. The **Zincon** method is a well-established colorimetric technique for determining zinc concentrations.

The principle of this method is based on the reaction of zinc with the reagent 2-carboxy-2'-hydroxy-5'-sulfoformazyl benzene (**Zincon**) in a solution buffered to a pH of 9.0, forming a stable blue-colored complex.^{[1][2][3]} The intensity of the blue color, measured spectrophotometrically at a wavelength of 620 nm, is directly proportional to the zinc concentration.^{[3][4]}

To enhance selectivity, the method employs masking agents. Potassium cyanide is added to form stable complexes with zinc and other potentially interfering heavy metals (e.g., copper,

iron, nickel).[1][5][6] Subsequently, cyclohexanone is introduced to selectively displace zinc from its cyanide complex, allowing it to react with **Zincon**. [1][2][4][5][6] Sodium ascorbate may also be used to mitigate interference from manganese. [1][2][5]

Quantitative Data Summary

The following tables summarize the key quantitative parameters and known interferences for the **Zincon** method.

Table 1: Key Experimental Parameters

Parameter	Value	Reference
Wavelength of Max. Absorbance (λ_{max})	620 nm	[3][4]
Optimal pH	9.0	[1][2][3][5]
Typical Concentration Range	0.2 - 7.0 mg/L	[1]
Minimum Detectable Concentration	0.02 mg/L	[2]

| Reaction Time (after cyclohexanone) | 1 minute |[1] |

Table 2: Common Interfering Ions

Interfering Ion	Interference Level	Notes	Reference
Aluminum (Al ³⁺)	> 6 mg/L	Can be masked.	[2][4][6]
Cadmium (Cd ²⁺)	> 0.5 mg/L	Forms complex with Zincon.	[2][4][6]
Copper (Cu ²⁺)	> 5 mg/L	Can cause color instability.	[2][4][6]
Iron (Fe ³⁺)	> 7 mg/L	Forms complex with Zincon.	[2][4][6]
Manganese (Mn ²⁺)	> 5 mg/L	Interference reduced by sodium ascorbate.	[2][4][6]
Nickel (Ni ²⁺)	> 5 mg/L	Forms complex with Zincon.	[2][4][6]

| Chelating Agents (e.g., EDTA) | Any | Will bind to zinc, preventing reaction. |[5] |

Experimental Protocols

3.1. Reagent Preparation

- **Metal-Free Water:** Use deionized or distilled water for all reagent preparations and dilutions.
- **Stock Zinc Solution (1000 mg/L):** Dissolve 1.000 g of zinc metal in 10 mL of 1+1 nitric acid (HNO₃). Gently boil to expel nitrogen oxides, cool, and dilute to 1000 mL in a volumetric flask with metal-free water.[1]
- **Standard Zinc Solution (10 mg/L):** Dilute 10.00 mL of the stock zinc solution to 1000 mL in a volumetric flask with metal-free water.[1] This solution contains 10.00 µg Zn/mL.
- **Buffer Solution (pH 9.0):** Dissolve 8.4 g of NaOH pellets in approximately 500 mL of water. Add 31.0 g of boric acid (H₃BO₃) and stir until dissolved. Dilute to 1000 mL with water.[1]
- **Zincon Reagent:** Dissolve 100 mg of **Zincon** powder in 100 mL of methanol. Stir until fully dissolved; this may require standing overnight.[1][7]

- Potassium Cyanide (KCN) Solution (1% w/v): Dissolve 1.0 g of KCN in 100 mL of water.[\[1\]](#)
 - CAUTION: Potassium cyanide is a deadly poison. Handle with extreme care in a well-ventilated fume hood. Avoid all contact with skin and prevent contact with acids, which releases highly toxic hydrogen cyanide gas.[\[1\]](#)[\[5\]](#)
- Sodium Ascorbate: Fine granular powder, USP grade.[\[1\]](#)
- Cyclohexanone: Purified grade.[\[1\]](#)

3.2. Protocol 1: Plant Tissue Digestion

This protocol describes a standard acid digestion to extract zinc from the plant matrix.

- Sample Preparation: Wash plant tissues with deionized water to remove surface contaminants. Dry the samples in an oven at 70°C to a constant weight.
- Grinding: Grind the dried plant material into a fine, homogeneous powder using a mortar and pestle or a mechanical grinder.
- Digestion: a. Weigh approximately 0.5 - 1.0 g of the dried powder into a digestion tube. b. Add 10 mL of concentrated nitric acid (HNO_3) in a fume hood. Allow the sample to predigest overnight. c. Place the tubes in a digestion block and heat at 125°C for 4 hours. d. Cool the digestate and dilute it to a final volume (e.g., 50 mL) with metal-free water. e. Filter the diluted sample through a 0.45- μm filter to remove any particulate matter.[\[4\]](#) f. The resulting solution is the plant tissue extract.

3.3. Protocol 2: Preparation of Standard Calibration Curve

- Create Standards: Pipette 0, 0.5, 1.0, 3.0, 5.0, and 7.0 mL of the 10 mg/L standard zinc solution into a series of 50 mL graduated cylinders or volumetric flasks.[\[1\]](#)
- Dilute: Dilute each standard to a volume of 20.0 mL with metal-free water. This creates standards with concentrations of 0, 0.25, 0.5, 1.5, 2.5, and 3.5 mg/L Zn, respectively.
- Color Development: Treat each standard (and a blank) as follows, mixing thoroughly after each addition:[\[1\]](#) a. Add 0.5 g sodium ascorbate. b. Add 5.0 mL of buffer solution (pH 9.0). c.

Add 2.0 mL of KCN solution. d. Add 3.0 mL of **Zincon** solution.

- Selective Reaction: a. Pipette 20.0 mL of the resulting solution into a 50 mL Erlenmeyer flask. b. Add 1.0 mL of cyclohexanone and swirl vigorously for 10 seconds.[\[1\]](#) c. Start a timer for 1 minute.
- Measurement: After exactly 1 minute, measure the absorbance of the solution at 620 nm against the blank (the 0 mg/L standard treated with all reagents).
- Plot Curve: Plot a graph of absorbance versus zinc concentration (mg/L).

3.4. Protocol 3: Analysis of Plant Tissue Extract

- Aliquot: Take a suitable aliquot (e.g., 10.0 mL) of the filtered plant tissue extract. If the zinc concentration is expected to be high, dilute the extract accordingly. The final volume should be 20.0 mL.
- pH Adjustment: Adjust the pH of the aliquot to approximately 7 before proceeding.[\[1\]](#)
- Color Development: Follow the exact same steps (3a-d) as described in Protocol 2 for the standards.
- Selective Reaction: Follow the same steps (4a-b) as described in Protocol 2.
- Measurement: After 1 minute, measure the absorbance of the sample at 620 nm.
- Calculation: Determine the zinc concentration in the sample (in mg/L) from the standard calibration curve.

Calculation of Zinc Concentration in Plant Tissue

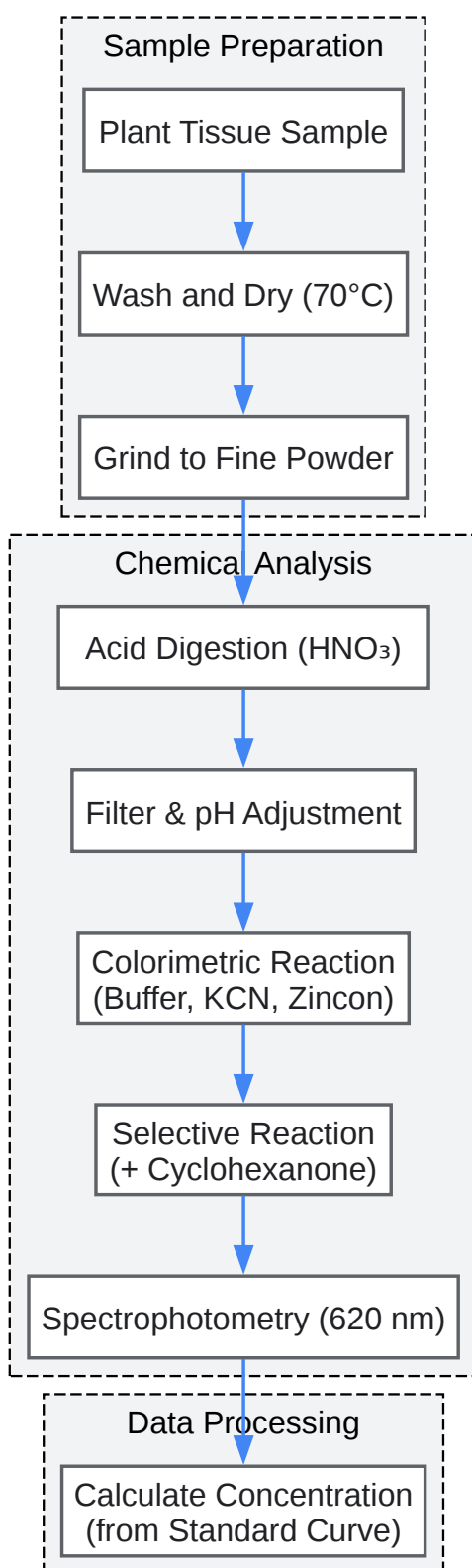
Calculate the final zinc concentration in the original solid plant tissue using the following formula:

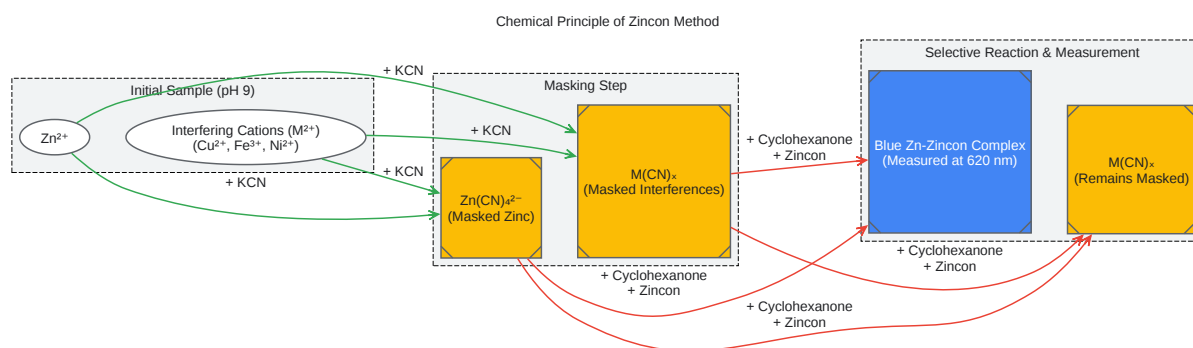
$$\text{Zinc (mg/kg)} = (C \times V \times D) / W$$

Where:

- C = Concentration of zinc from the calibration curve (mg/L)
- V = Final volume of the digested sample after dilution (L)
- D = Dilution factor of the aliquot taken for analysis (if any)
- W = Weight of the dry plant tissue sample (kg)

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. NEMI Method Summary - 3500-Zn B [nemi.gov]
- 3. edu.rsc.org [edu.rsc.org]
- 4. images.hach.com [images.hach.com]
- 5. benchchem.com [benchchem.com]

- [6. kr.hach.com \[kr.hach.com\]](https://kr.hach.com)
- [7. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- To cite this document: BenchChem. [Application Note: Zincon Method for Spectrophotometric Determination of Zinc in Plant Tissues]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12332229/docs#application-note-zincon-method-for-spectrophotometric-determination-of-zinc-in-plant-tissues>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)